(2-Fluorophenoxy)acetyl chloride molecular weight and density

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*(2-Fluorophenoxy)acetyl chloride*
CAS No.:	*2965-17-5*
Cat. No.:	*B2564843*

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Technical Monograph: (2-Fluorophenoxy)acetyl Chloride

CAS: 2965-17-5 | Formula: $C_8H_6ClFO_2$ | MW: 188.58 g/mol [1][2]

Executive Summary

(2-Fluorophenoxy)acetyl chloride is a specialized acylating agent primarily utilized in the synthesis of heterocycles for medicinal chemistry and agrochemical discovery. Unlike its non-fluorinated analogue (phenoxyacetyl chloride), the presence of the ortho-fluorine atom confers unique electronic and steric properties to the resulting amides and esters.[2] This modification modulates metabolic stability (blocking ortho-oxidation) and lipophilicity, making it a critical building block in the development of c-Met kinase inhibitors and anticonvulsant agents.[2]

Physicochemical Profile

The following data synthesizes experimental values and structural analogue comparisons.

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Property	Value	Notes
Molecular Weight	188.58 g/mol	Calculated based on standard atomic weights.[2]
Physical State	Liquid	Colorless to pale yellow; pungent odor.[1][2]
Density	~1.24 – 1.28 g/mL	Estimated.[2] (Phenoxyacetyl chloride is 1.235 g/mL).[2][3][4]
Boiling Point	~225 °C (760 mmHg)	Estimated.[2] Typically distilled at reduced pressure (e.g., 105–110 °C @ 10 mmHg) to prevent decomposition.[2]
Solubility	Soluble in DCM, THF, Toluene	Reacts violently with water and alcohols.[2]
Refractive Index		Based on structural analogues. [2]

> *Critical Note on Density: Experimental density for this specific isomer is rarely reported in public standard databases. For precise volumetric stoichiometry, it is standard protocol to weigh the reagent or measure the density of the specific lot in hand, as commercial purity (typically 95-98%) can affect this value.[2]*

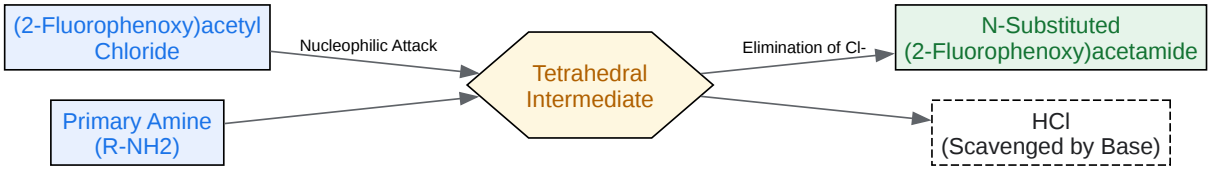
Synthetic Utility & Mechanism

The core utility of **(2-Fluorophenoxy)acetyl chloride** lies in its high electrophilicity, enabling rapid Nucleophilic Acyl Substitution.[2] The fluorine atom at the ortho position exerts an inductive electron-withdrawing effect (-I), slightly increasing the electrophilicity of the carbonyl carbon compared to the unsubstituted phenoxyacetyl chloride.[2]

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Mechanism: Amide Coupling

The following diagram illustrates the reaction pathway with a primary amine, a common step in synthesizing kinase inhibitors.[2]



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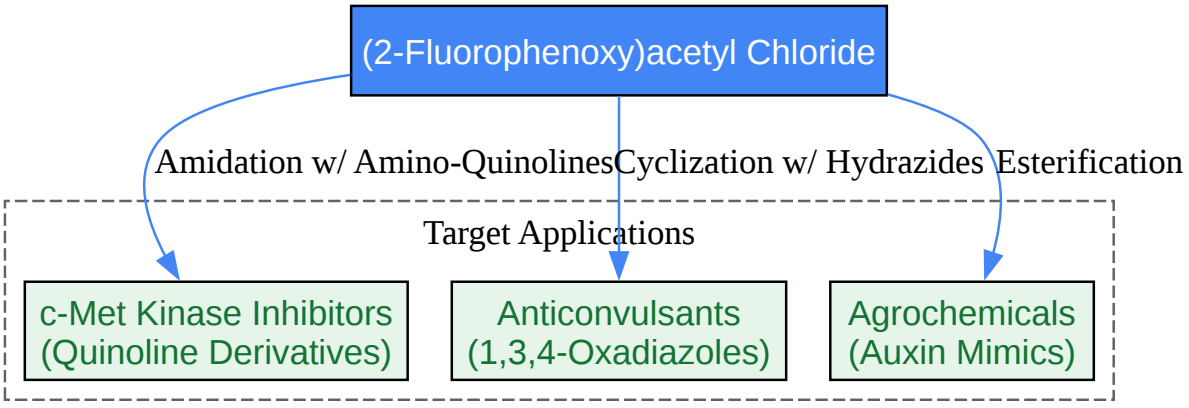
Figure 1: Nucleophilic acyl substitution mechanism.[2] The base (e.g., TEA or DIPEA) is essential to neutralize the HCl byproduct.[2]

Applications in Drug Discovery

The (2-fluorophenoxy)acetyl moiety is a pharmacophore modulator.[2]

- c-Met Kinase Inhibitors: Research indicates that quinoline derivatives bearing a (2-fluorophenoxy) moiety exhibit potent antitumor activity.[2][5][6] The fluorine atom enhances metabolic stability against ring hydroxylation.
- Anticonvulsants: 1,3,4-oxadiazole derivatives synthesized from this acid chloride have shown significant anticonvulsant activity, where the fluorine atom improves blood-brain barrier (BBB) penetration due to increased lipophilicity.[2]

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Figure 2: Strategic applications of **(2-Fluorophenoxy)acetyl chloride** in bioactive molecule synthesis.

Experimental Protocols

A. Synthesis of (2-Fluorophenoxy)acetyl Chloride

If the acid chloride is not available commercially, it must be synthesized fresh from the acid precursor to ensure maximum activity.[2]

Reagents:

- (2-Fluorophenoxy)acetic acid (1.0 eq)[2]
- Thionyl Chloride (

) (1.5 - 2.0 eq)[2]
- Catalytic DMF (2-3 drops)[2]
- Solvent: Toluene or DCM (optional; neat reaction is common)[2]

Protocol:

- Setup: Equip a dry round-bottom flask with a reflux condenser and a drying tube ($CaCl_2$ or Ar balloon).

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- Addition: Charge the flask with (2-Fluorophenoxy)acetic acid. Add

  slowly. Add catalytic DMF.[2]
- Reaction: Heat to reflux (approx. 75-80°C) for 2–3 hours. Monitor gas evolution (HCl and

  ); reaction is complete when evolution ceases.[2]
- Workup: Remove excess

  via rotary evaporation under reduced pressure.
- Purification: The crude residue is usually sufficient for the next step. For high purity, distill under high vacuum (expected bp ~105-110°C @ 10 mmHg).[2]

B. General Amidation Protocol

Reagents:

- Amine (1.0 eq)[2]
- **(2-Fluorophenoxy)acetyl chloride** (1.1 eq)[2]
- Triethylamine (TEA) or DIPEA (1.5 eq)[2]
- Solvent: Anhydrous DCM or THF

Protocol:

- Dissolve the amine and TEA in anhydrous DCM under inert atmosphere (

).
- Cool the solution to 0°C in an ice bath.
- Add **(2-Fluorophenoxy)acetyl chloride** dropwise (neat or as a solution in DCM) to control the exotherm.[2]
- Allow to warm to room temperature and stir for 2–4 hours.

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- Quench: Add water or saturated

  .[2]

- Extraction: Extract with DCM, wash with brine, dry over

  , and concentrate.

Safety & Handling (SDS Summary)

- Hazards:H314 (Causes severe skin burns and eye damage), EUH014 (Reacts violently with water).[2]
- Storage: Store under inert atmosphere (Nitrogen/Argon) in a cool, dry place. Moisture ingress will hydrolyze the compound back to the parent acid and HCl gas, pressurizing the container.[2]
- PPE: Neoprene or Nitrile gloves, chemical splash goggles, and a fume hood are mandatory. [2]

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- To cite this document: BenchChem. [(2-Fluorophenoxy)acetyl chloride molecular weight and density]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2564843/docs#2-fluorophenoxy-acetyl-chloride-molecular-weight-and-density]

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